

S-(2-Furanylmethyl) methanethioate-d2 material safety data sheet

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Compound of Interest

Compound Name: S-(2-Furanylmethyl)
methanethioate-d2

Cat. No.: B12366903

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An In-depth Technical Guide on the Material Safety of **S-(2-Furanylmethyl) methanethioate-d2**

This guide provides a comprehensive overview of the material safety data for **S-(2-Furanylmethyl) methanethioate-d2**, intended for researchers, scientists, and professionals in drug development. Given the limited availability of a specific Material Safety Data Sheet (MSDS) for the deuterated form, this document primarily relies on the safety data of the parent compound, S-(2-Furanylmethyl) methanethioate. Deuterium substitution is not expected to significantly alter the fundamental chemical hazards of the molecule.

Section 1: Chemical Identification and Physical Properties

S-(2-Furanylmethyl) methanethioate-d2 is the deuterated form of S-(2-Furanylmethyl) methanethioate, a heteroaromatic compound.^{[1][2]} It is primarily used as an internal standard or tracer in quantitative analyses such as NMR, GC-MS, or LC-MS.^[3]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C7H6D2O2S	[4]
Molecular Weight	158.22 (approx.)	[4]
Appearance	Dark brown or light orange clear liquid	[5][6]
Odor	Stench	[5][6]
Boiling Point	211 - 212 °C / 411.8 - 413.6 °F	[5]
Flash Point	92 °C / 197.6 °F	[5]
Specific Gravity	1.170 g/cm ³	[5]
Vapor Density	5.39	[5]
Partition Coefficient (log Pow)	0.3 (at 25 °C, pH 7)	
Storage Temperature	Refrigerator	[4]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[4]

Section 2: Hazard Identification and Classification

This substance is classified as a combustible liquid and is associated with multiple health hazards.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	4	H312: Harmful in contact with skin
Acute toxicity, Inhalation	2	H330: Fatal if inhaled
Serious eye irritation	2A	H319: Causes serious eye irritation
Carcinogenicity	2	H351: Suspected of causing cancer
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation
Specific target organ toxicity — repeated exposure (Inhalation)	2 (Nose)	H373: May cause damage to organs through prolonged or repeated exposure

Source:

Section 3: Experimental Protocols - Safety and Handling

Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: Work should be conducted under a fume hood to ensure adequate ventilation. Emergency eyewash stations and safety showers must be readily accessible.[\[5\]](#)
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[5\]](#)
[\[7\]](#) Flame retardant antistatic protective clothing is recommended.

- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8] For high-risk situations, a self-contained breathing apparatus is necessary.

First Aid Measures:

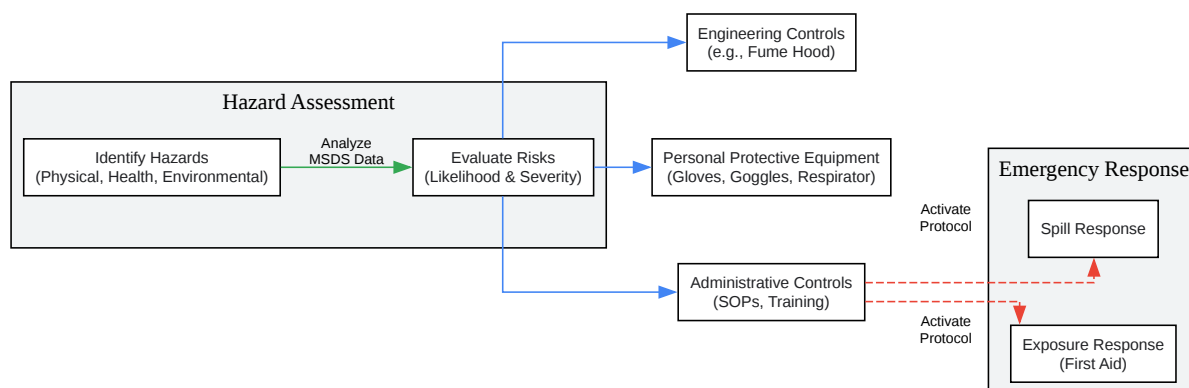
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[6]

Spill and Leak Procedures:

- Evacuation and Ventilation: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[6][9]
- Containment: Cover drains to prevent entry into the sewer system.
- Cleanup: Absorb the spill with inert material such as sand, vermiculite, or earth. Use spark-proof tools for collection.[6] Place the absorbed material into a suitable, closed container for disposal.[9]
- Decontamination: Clean the affected area thoroughly.

Section 4: Logical Relationships in Hazard Management

The following diagram illustrates the workflow for managing hazards associated with **S-(2-Furanylmethyl) methanethioate-d2**.



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Hazard Identification and Control Workflow

Section 5: Stability and Reactivity

- Chemical Stability: The product is stable under normal ambient conditions (room temperature).[7]
- Conditions to Avoid: Avoid heat, flames, sparks, and other sources of ignition.[5] Exposure to air, moisture, and light should also be minimized.
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[5]
- Hazardous Decomposition Products: None under normal use conditions.[7]
- Hazardous Polymerization: Hazardous polymerization does not occur.[7]

Section 6: Toxicological Information

The toxicological properties of the deuterated compound have not been fully investigated. The following data is for the non-deuterated parent compound.

Table 3: Acute Toxicity Data

Route	Classification	Notes
Oral	Category 4: Harmful if swallowed	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[6]
Dermal	Category 4: Harmful in contact with skin	May cause skin irritation and dermatitis.[6]
Inhalation	Category 2: Fatal if inhaled	Vapors may cause dizziness or suffocation.[6] May cause respiratory tract irritation.[6]

Source:[6]

Chronic Effects:

- Carcinogenicity: Suspected of causing cancer.
- Target Organs: May cause damage to the nose through prolonged or repeated inhalation. The central nervous system may also be affected.[6]

Section 7: Disposal Considerations

Dispose of this material and its container at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[10] Do not allow the product to enter drains or sewer systems.[10] Contaminated packaging should be disposed of in the same manner as the product.

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